

physical properties of 2,3-Dimethyldecane

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Compound of Interest

Compound Name: 2,3-Dimethyldecane

CAS No.: 17312-44-6

Cat. No.: B1670047

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An In-depth Technical Guide to the Physical Properties of 2,3-Dimethyldecane

This technical guide provides a comprehensive overview of the core physical properties of **2,3-Dimethyldecane**, targeted towards researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines experimental protocols for their determination, and includes a logical workflow visualization.

Core Physical Properties

2,3-Dimethyldecane is a branched alkane with the chemical formula $C_{12}H_{26}$.^{[1][2][3][4][5][6]} Its physical characteristics are crucial for a variety of scientific and industrial applications.

Data Summary

The fundamental physical properties of **2,3-Dimethyldecane** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units	Source(s)
Molecular Weight	170.33	g/mol	[1]
Boiling Point	206	°C	[7]
Melting Point	-50.8 (estimate)	°C	[7]
Density	0.7521	g/cm ³	[7]
Refractive Index	1.4222	[7]	

Experimental Protocols

The determination of the physical properties of **2,3-Dimethyldecane** involves several standard experimental procedures. The following sections detail the methodologies for key experiments.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small liquid sample is the Thiele tube method.[8]

Methodology:

- A small sample of **2,3-Dimethyldecane** (less than 0.5 mL) is placed into a small test tube, often referred to as a Durham tube.[8]
- A capillary tube, sealed at one end, is placed open-end-down into the liquid sample.[8]
- This assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[8]
- The entire setup is then immersed in a Thiele tube containing a high-boiling point liquid, such as mineral oil.[8]
- The Thiele tube is gently heated, and the temperature is monitored.[8]

- As the temperature rises, air trapped in the capillary tube will be expelled, and eventually, a steady stream of bubbles will emerge from the open end of the capillary tube. This indicates that the liquid has reached its boiling point.[8]
- The heat source is then removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[8]

Density Determination

The density of a liquid is its mass per unit volume. A precise method for determining the density of liquids like alkanes is through the use of a vibrating tube densimeter.[9][10]

Methodology:

- The vibrating tube densimeter is first calibrated using substances of known density, often air and pure water.
- A small, precise volume of the **2,3-Dimethyldecane** sample is introduced into the U-shaped vibrating tube within the instrument.
- The tube is then electronically excited to vibrate at its natural frequency.
- The instrument measures the period of oscillation of the tube. This period is directly related to the mass of the liquid inside the tube, and therefore its density.
- The temperature of the sample is carefully controlled during the measurement, as density is temperature-dependent.[9]

Refractive Index Determination

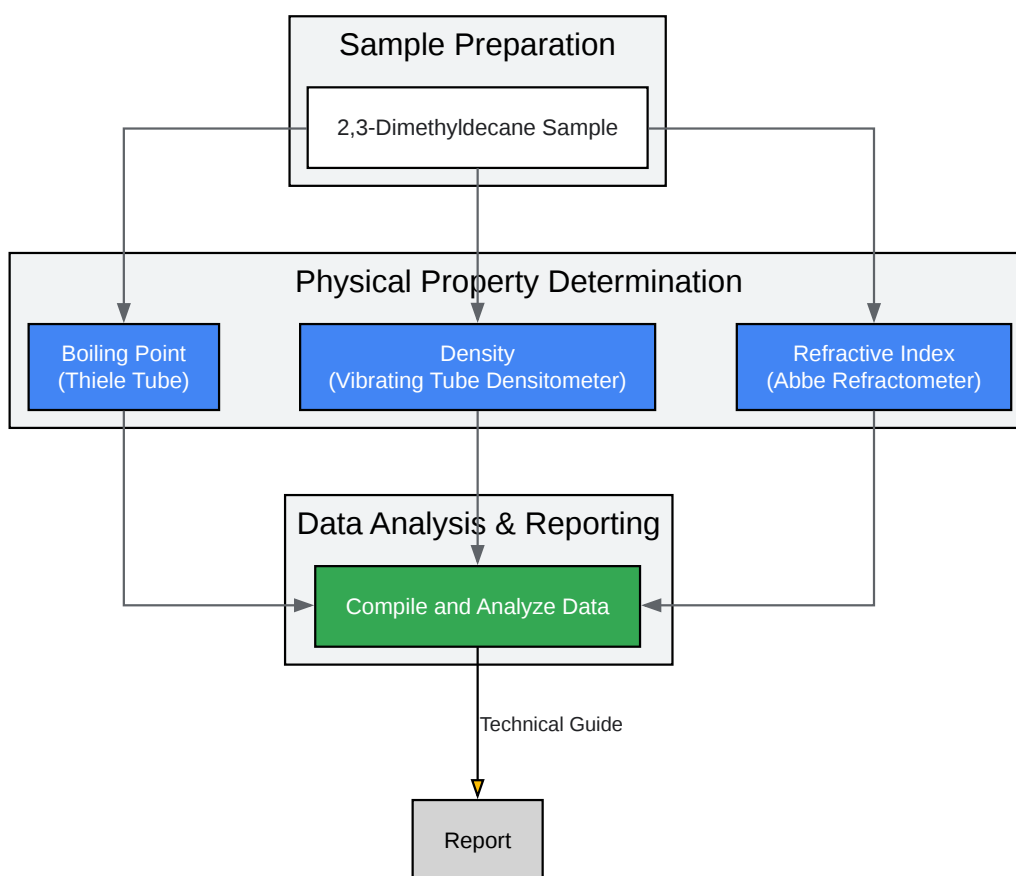
The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.[11] It is a characteristic property of a pure liquid and can be used for identification and purity assessment.[11] The Abbe refractometer is a widely used instrument for this purpose.[12]

Methodology:

- The prisms of the Abbe refractometer are cleaned and a few drops of the **2,3-Dimethyldecane** sample are placed on the lower prism.[\[12\]](#)
- The two prisms are then closed to create a thin layer of the liquid.[\[12\]](#)
- A light source, typically a sodium D line with a wavelength of 589 nm, is directed through the sample.[\[11\]](#)
- The user looks through the eyepiece and adjusts the instrument until a distinct light-dark boundary is visible.[\[12\]](#)
- The refractometer is adjusted to bring this boundary line into the center of the crosshairs in the eyepiece.[\[12\]](#)
- The refractive index is then read directly from the instrument's calibrated scale.[\[12\]](#)
- The temperature is noted, as the refractive index is temperature-dependent, and a correction can be applied if the measurement is not performed at the standard temperature of 20°C.[\[11\]](#)

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the key physical properties of **2,3-Dimethyldecane**.



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Caption: Workflow for determining the physical properties of **2,3-Dimethyldecane**.

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